Technical Guide: Solubility Profile of N-Boc-2-nitro-3-aminophenol

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Compound of Interest

Compound Name:	*tert-butyl N-(3-hydroxy-2-nitrophenyl)carbamate*
CAS No.:	*1823258-42-9*
Cat. No.:	*B6149307*

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Executive Summary

N-Boc-2-nitro-3-aminophenol is a polysubstituted aromatic intermediate characterized by a unique "push-pull" electronic structure. Its solubility is governed by the competition between the lipophilic tert-butyloxycarbonyl (Boc) protecting group, the polar nitro group, and the acidic phenolic hydroxyl.

- Primary Solvents (High Solubility): Polar aprotic solvents (THF, DMSO, DMF) and moderately polar esters/chlorinated solvents (EtOAc, DCM).
- Secondary Solvents (Thermal Dependent): Alcohols (MeOH, EtOH, IPA) and Toluene.
- Anti-Solvents (Precipitation): Aliphatic hydrocarbons (Hexanes, Pentane) and Water (at neutral/acidic pH).
- Critical Handling Note: The ortho-nitro group significantly increases the acidity of the phenol (pKa < 8), rendering the compound soluble in mild aqueous bases (e.g., 5% $NaHCO_3$), which can be exploited for liquid-liquid extraction.

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Physicochemical Analysis & Solubility Prediction

To understand the solubility behavior of this molecule without empirical data for every solvent, we analyze its functional groups.

Functional Group	Property	Impact on Solubility
Boc Group (t-Bu-O-CO-)	Lipophilic & Bulky	Drastically increases solubility in organic solvents (DCM, EtOAc) compared to the free amine. Lowers melting point. [1]
Phenol (-OH)	H-Bond Donor/Acidic	Provides solubility in alcohols. Allows deprotonation (solubility in aqueous base).
Nitro Group ($-NO_2$)	Strong Dipole	Enhances solubility in polar aprotic solvents (DMSO, DMF).
Intramolecular H-Bonding	Interaction	Potential H-bond between Phenol-OH and Nitro-O or Amide-NH. This "internal lock" reduces interaction with solvents, often making the solid less soluble than predicted in non-polar media.

Predicted Solubility Matrix

Estimates based on structural analogs (N-Boc-3-aminophenol and 2-nitro-3-aminophenol).

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Solvent Class	Representative Solvents	Solubility Rating	Application
Chlorinated	Dichloromethane (DCM), Chloroform	Excellent (>100 mg/mL)	Reaction medium, Extraction.
Polar Aprotic	THF, DMSO, DMF, Acetone	Excellent (>150 mg/mL)	Reactions, Stock solutions.
Esters	Ethyl Acetate (EtOAc)	Good (50–100 mg/mL)	Extraction, Chromatography.
Alcohols	Methanol, Ethanol, Isopropanol	Moderate (Heating required for high conc.)	Recrystallization (hot).
Aromatics	Toluene, Xylene	Low-Moderate	Recrystallization (hot).
Alkanes	Hexanes, Pentane, Heptane	Insoluble (<1 mg/mL)	Anti-solvent, Precipitation.
Aqueous	Water (pH 7)	Insoluble	Wash solvent.
Aqueous Base	1M NaOH, Sat. $NaHCO_3$	Soluble (as Phenolate salt)	Impurity removal (extraction).

Experimental Protocols

Protocol A: Rapid Visual Solubility Screening (Qualitative)

Use this protocol to quickly identify suitable solvents for reactions or recrystallization.

Objective: Determine approximate solubility range (Soluble, Partially Soluble, Insoluble).

- Preparation: Weigh 10 mg of N-Boc-2-nitro-3-aminophenol into a 1.5 mL clear HPLC vial or test tube.
- Solvent Addition: Add 100 µL of the target solvent.
  - Result: If dissolved, solubility is >100 mg/mL.

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- Stepwise Dilution: If undissolved, add solvent in 100 µL increments, vortexing for 30 seconds between additions, up to 1.0 mL total.
    - Calculation: Solubility

      10 mg / Volume Added (mL).
- Thermal Stress: If undissolved at 1.0 mL (<10 mg/mL), heat to 50°C (or boiling point if lower) using a heating block.
    - Observation: If dissolved upon heating and precipitates upon cooling, the solvent is a candidate for recrystallization.

Protocol B: Gravimetric Solubility Determination (Quantitative)

Use for formulation or critical process parameters.

- Saturation: Add excess solid (~500 mg) to 2 mL of solvent in a sealed vial.
- Equilibration: Stir at the target temperature (e.g., 25°C) for 24 hours.
- Filtration: Filter the suspension through a 0.45 µm PTFE syringe filter into a pre-weighed vial.
- Evaporation: Evaporate the solvent (Rotavap or N_2 stream) and dry the residue under high vacuum for 4 hours.
- Weighing: Weigh the vial again.

Recrystallization Strategy

Purification of N-Boc-2-nitro-3-aminophenol is best achieved via a Solvent/Anti-Solvent system due to its high solubility in polar organics and insolubility in alkanes.

Recommended Solvent Systems

- DCM / Hexanes: Dissolve in minimal DCM; slowly add Hexanes until cloudy; cool to 4°C.

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- EtOAc / Heptane: Standard system for scale-up.
- Ethanol / Water: Dissolve in hot Ethanol; add warm water dropwise until turbidity persists; cool slowly to room temp, then 4°C.

Workflow Diagram: Recrystallization Logic

The following diagram illustrates the decision process for selecting the optimal purification method.

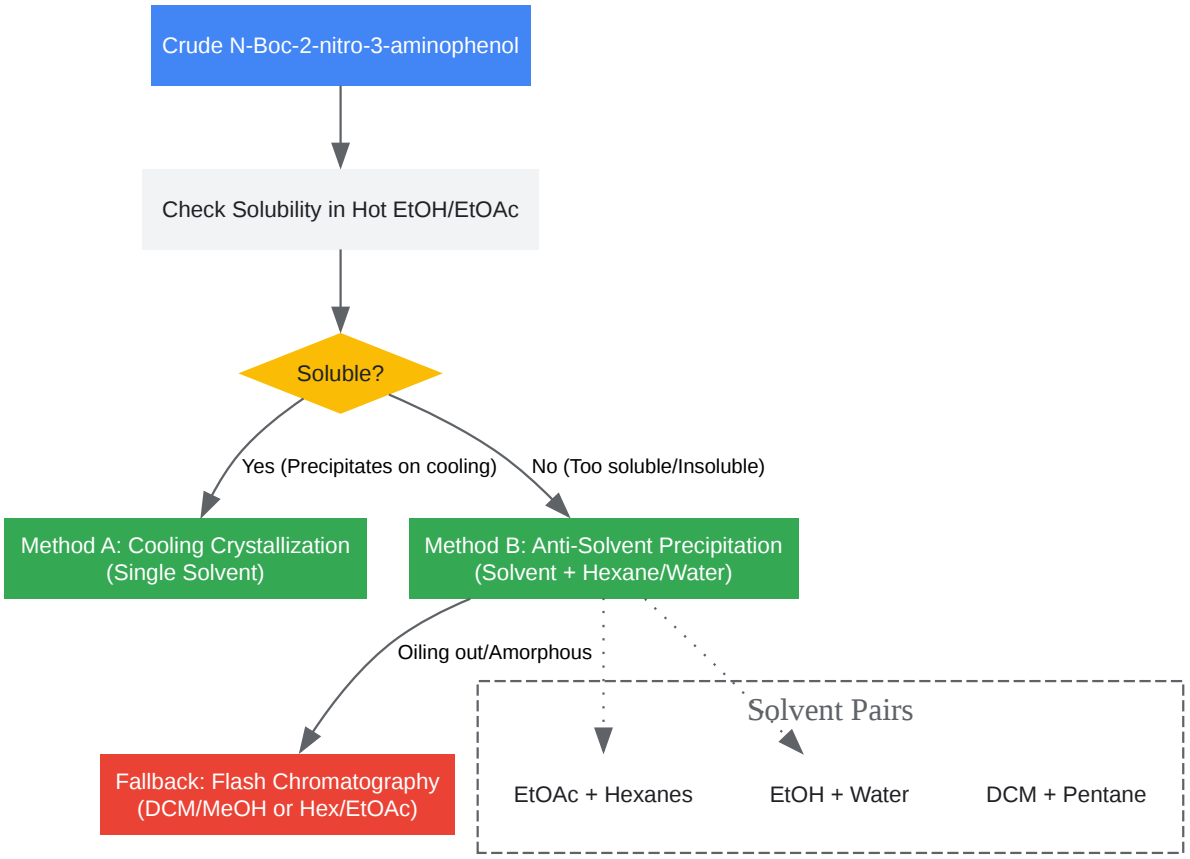

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Figure 1: Decision tree for purification via recrystallization vs. chromatography.

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Critical Application Notes

Stability in Solution

- Acid Sensitivity: The Boc group is acid-labile.[2] Avoid dissolving in solvents containing trace acids (e.g., unneutralized $CDCl_3$ or old EtOAc) for prolonged periods.
    - Validation: If NMR shows a growing peak at ~9-10 ppm (free phenol/amine) or loss of the t-butyl singlet (~1.5 ppm), the Boc group is deprotecting.
- Base Stability: The compound is stable in organic bases (TEA, DIPEA) but will form a salt in aqueous hydroxide solutions due to the phenol.

Reaction Solvent Selection

- Nucleophilic Substitution: Use DMF or CH_3CN with K_2CO_3. The phenol will be deprotonated, making it a good nucleophile.
- Reduction (Nitro to Amine): Use MeOH or EtOH. Note that Pd/C hydrogenation might reduce the nitro group and potentially cleave the Boc group if acid accumulates; run in neutral conditions or use Fe/NH_4Cl.

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